

A Researcher's Guide to M617 TFA: A Comparative Analysis of Supplier Offerings

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Compound of Interest

Compound Name: M617 TFA

Cat. No.: B1139626

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For researchers and drug development professionals working with the selective galanin receptor 1 (GAL1) agonist, **M617 TFA**, the purity and consistency of the compound are paramount to achieving reliable and reproducible experimental results. This guide provides a comparative overview of **M617 TFA** available from prominent life science suppliers, focusing on publicly available data to assist in making an informed purchasing decision.

M617 TFA is a valuable tool in neuroscience and metabolic disease research, known for its high affinity for the GAL1 receptor. Its trifluoroacetate (TFA) salt form is a common result of the solid-phase peptide synthesis and purification process. While essential for obtaining high-purity peptides, residual TFA can potentially influence experimental outcomes, making a thorough understanding of the product's specifications crucial.

Supplier Comparison

This comparison focuses on key quality attributes of **M617 TFA** from two recognized suppliers: GlpBio and Tocris Bioscience. The data presented is based on information made publicly available by these companies.

Feature	GlpBio	Tocris Bioscience
Product Name	M617 TFA	M617
Purity Specification	>99.00%	≥95% (HPLC)
Biological Activity	Selective galanin receptor 1 (GAL1) agonist.	Selective galanin GAL1 receptor agonist (Ki values are 0.23 and 5.71 nM for GAL1 and GAL2 receptors respectively).
Certificate of Analysis (COA)	Available upon request. [1] [2]	Available for specific batches on the product page.
Appearance	White to off-white powder	White solid
Molecular Formula	C ₁₁₄ H ₁₆₂ F ₃ N ₂₉ O ₃₀	C ₁₁₂ H ₁₆₁ N ₂₉ O ₂₈
Molecular Weight	2475.67	2361.68

Experimental Data and Protocols

A critical aspect of selecting a chemical reagent is the availability of detailed analytical data. While specific batch data requires requesting the Certificate of Analysis from the respective suppliers, this section outlines the typical experimental protocols used to assess the quality and activity of **M617 TFA**.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard technique for assessing the purity of synthetic peptides like **M617 TFA**.

Principle: The sample is dissolved in a suitable solvent and injected into a chromatography system. The components of the sample are separated based on their affinity for the stationary phase (a column) and the mobile phase (a solvent mixture). A detector measures the amount of each component as it elutes from the column, generating a chromatogram. The purity is calculated by dividing the area of the main peak by the total area of all peaks.

Typical Protocol:

- Column: A C18 reversed-phase column is commonly used for peptide analysis.
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
- Gradient: A linear gradient from a low to a high percentage of mobile phase B is used to elute the peptide and any impurities.
- Detection: UV detection at a wavelength of 214 nm or 280 nm is typical for peptides.
- Analysis: The peak areas are integrated to determine the relative purity.

Identity Verification by Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the synthesized peptide, ensuring the correct product has been produced.

Principle: The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a precise measurement of the molecular weight of the compound.

Typical Protocol:

- Sample Preparation: The peptide is dissolved in a suitable solvent, often the same as the HPLC mobile phase.
- Ionization: Electrospray ionization (ESI) is a common technique for peptides.
- Analysis: The mass spectrometer is calibrated, and the sample is introduced. The resulting spectrum is analyzed to identify the peak corresponding to the expected molecular weight of M617.

Biological Activity Assessment: Galanin Receptor 1 (GAL1) Binding Assay

A key performance indicator for **M617 TFA** is its ability to bind to its target receptor, GAL1. Radioligand binding assays are a common method to determine the binding affinity (K_i).

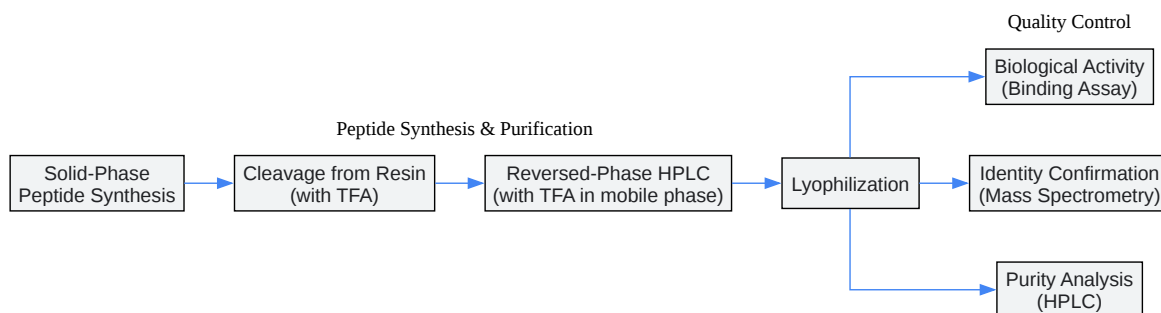
Principle: This assay measures the ability of the unlabeled compound (M617) to compete with a radiolabeled ligand for binding to the GAL1 receptor, typically expressed in a cell membrane preparation. The concentration of the unlabeled compound that inhibits 50% of the specific binding of the radiolabeled ligand is the IC_{50} value, which can then be used to calculate the binding affinity (K_i).

Detailed Protocol for a Radioligand Binding Assay:

- **Membrane Preparation:** Cell membranes expressing the human GAL1 receptor are prepared from a stable cell line.
- **Radioligand:** A suitable radiolabeled ligand that binds to the GAL1 receptor, such as [^{125}I]-Galanin, is used.
- **Assay Buffer:** A buffer solution containing protease inhibitors is used to maintain the integrity of the receptors and ligands.
- **Incubation:** A mixture of the cell membranes, the radiolabeled ligand, and varying concentrations of the unlabeled **M617 TFA** is incubated to allow binding to reach equilibrium.
- **Separation:** The bound and free radioligand are separated by rapid filtration through a glass fiber filter.
- **Detection:** The amount of radioactivity trapped on the filter, representing the bound radioligand, is measured using a scintillation counter.
- **Data Analysis:** The data is analyzed using non-linear regression to determine the IC_{50} value, from which the K_i value is calculated using the Cheng-Prusoff equation.

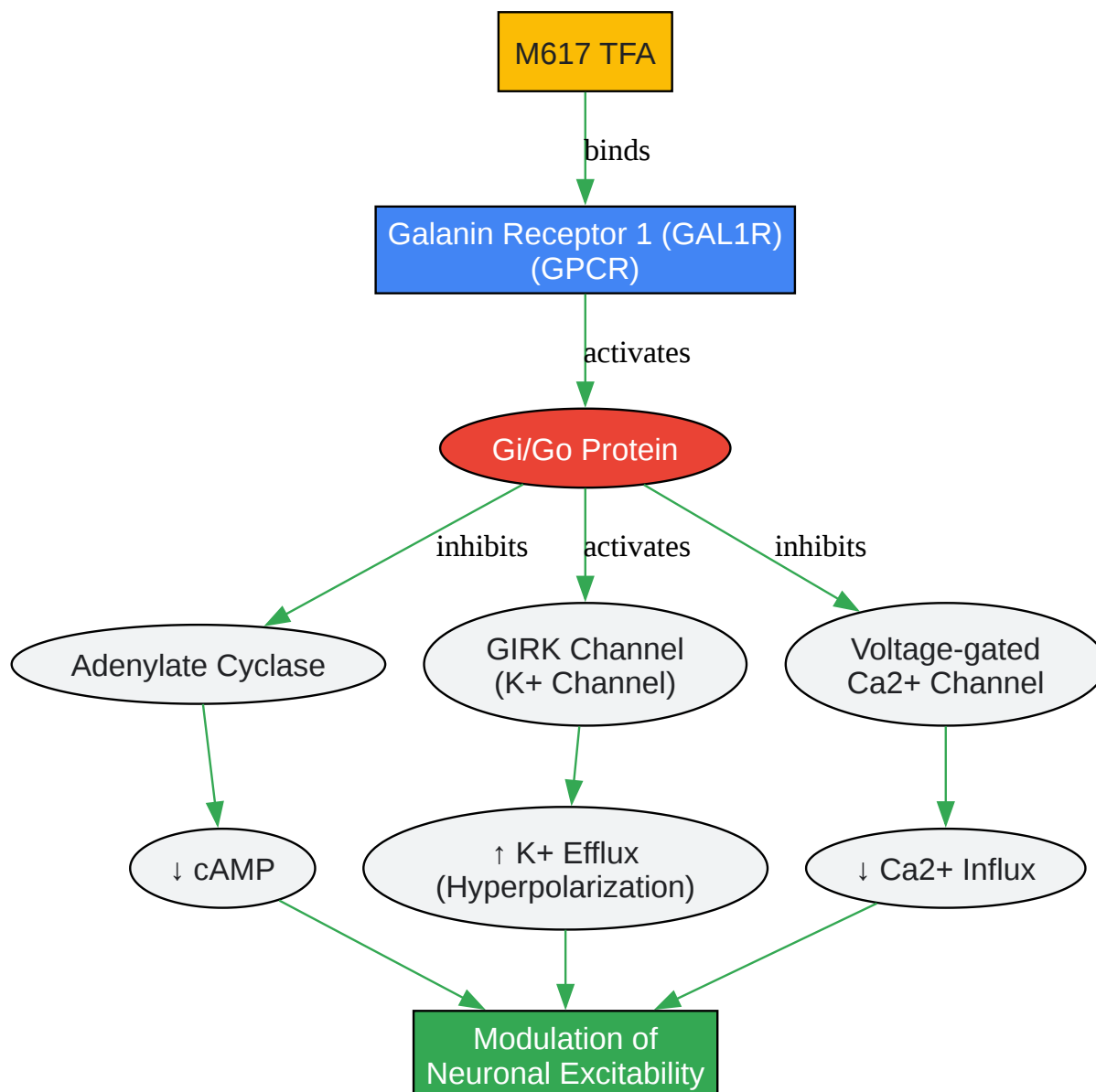
Visualizing Key Processes

To further aid in the understanding of the experimental workflows and the biological context of **M617 TFA**, the following diagrams are provided.



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Caption: General workflow for the synthesis and quality control of **M617 TFA**.



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Caption: Simplified signaling pathway of **M617 TFA** via the GAL1 receptor.

Conclusion

The selection of a critical research reagent like **M617 TFA** should be based on a thorough evaluation of the supplier's specifications and the available analytical data. While both GlpBio and Tocris Bioscience provide M617, their stated purity levels and the accessibility of their

Certificates of Analysis differ. For researchers requiring the highest purity, GlpBio's specification of >99.00% may be appealing. However, Tocris Bioscience provides readily accessible information on the biological activity, including Ki values, which can be valuable for experimental design.

Ultimately, for any critical application, it is strongly recommended that researchers request and review the batch-specific Certificate of Analysis from any supplier to ensure the product meets the specific requirements of their experimental setup. This due diligence is a cornerstone of robust and reproducible scientific research.

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References

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